

# Technical Guide: 3-Amino-5-bromo-2-ethylpyridine

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## Compound of Interest

Compound Name: 3-Amino-5-bromo-2-ethylpyridine

Cat. No.: B1527636

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CAS Number: 1093819-32-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-5-bromo-2-ethylpyridine**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. Due to the limited availability of specific experimental data for this exact compound, this guide also includes information on closely related analogs to provide a broader context for its potential properties and reactivity.

## Chemical Identity and Properties

**3-Amino-5-bromo-2-ethylpyridine** is a substituted pyridine with the molecular formula  $C_7H_9BrN_2$ . While specific, experimentally determined properties for this compound are not widely published, data for analogous compounds can provide useful estimates.

Table 1: Physicochemical Properties of **3-Amino-5-bromo-2-ethylpyridine** and Analogous Compounds

Property	3-Amino-5-bromo-2-ethylpyridine (Predicted/Unconfirmed)	2-Amino-5-bromo-3-methylpyridine[1] [2]	3-Amino-2-bromo-5-chloropyridine[3]
CAS Number	1093819-32-9	3430-21-5	90902-83-3
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub>	C <sub>5</sub> H <sub>4</sub> BrClN <sub>2</sub>
Molecular Weight	201.07 g/mol	187.04 g/mol	207.45 g/mol
Appearance	Not available	Light yellow to brown crystalline powder	Not available
Melting Point	Not available	88-95 °C	Not available
Boiling Point	Not available	Not available	Not available
Solubility	Not available	Not available	Not available
pKa	Not available	Not available	Not available

## Synthesis and Reactivity

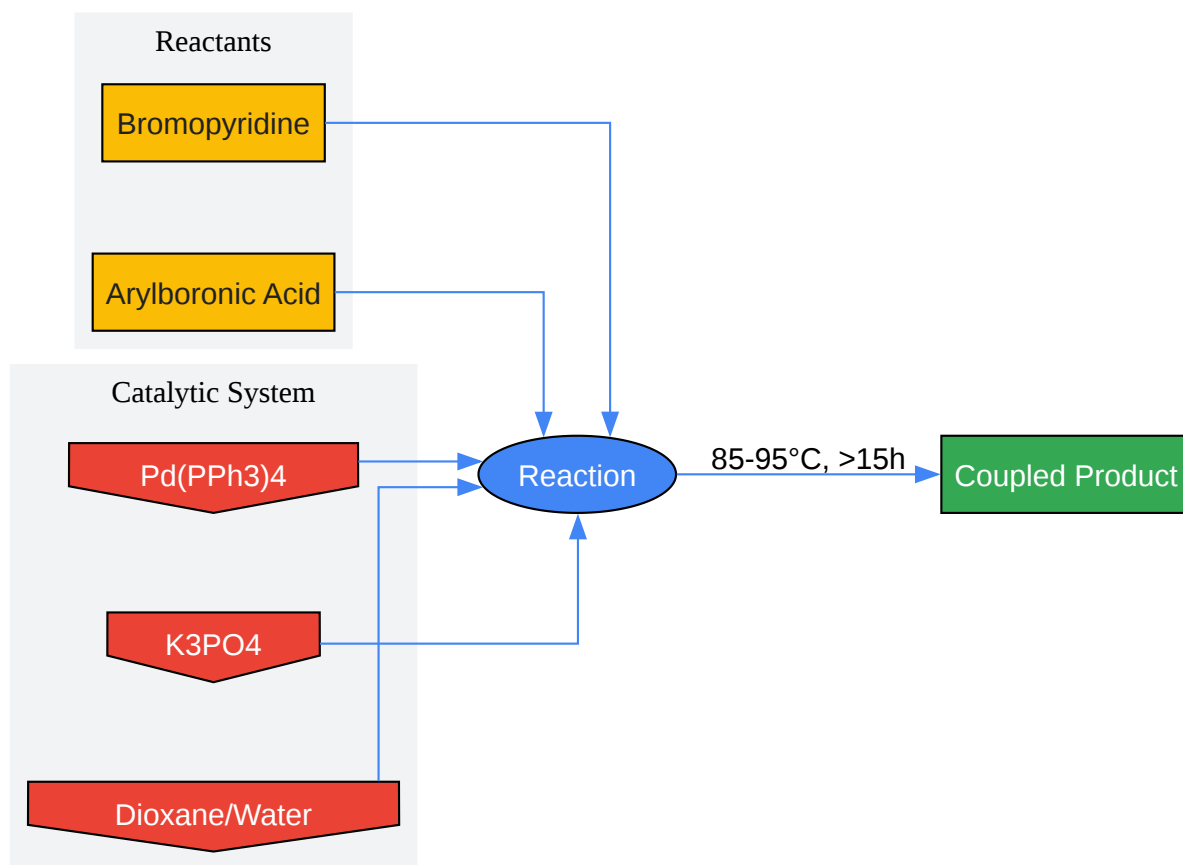
While a specific, detailed synthesis protocol for **3-Amino-5-bromo-2-ethylpyridine** is not readily available in published literature, its structure suggests that it can be synthesized through multi-step reactions common in pyridine chemistry. The following sections describe representative experimental protocols for the synthesis of analogous compounds, which could likely be adapted for the target molecule.

### Representative Synthesis of a Substituted Aminobromopyridine

A common strategy for the synthesis of aminobromopyridines involves the reduction of a corresponding nitropyridine. The following is a representative protocol for the synthesis of 2-bromo-5-methylpyridin-3-amine from 2-bromo-5-methyl-3-nitropyridine.[4]

Experimental Protocol: Reduction of a Nitropyridine

- **Reaction Setup:** To a solution of 2-bromo-5-methyl-3-nitropyridine (1.0 g, 4.61 mmol) in acetic acid (5 mL), add iron powder (1.11 g, 19.8 mmol).
- **Reaction Execution:** Heat the mixture to 80°C and add the nitropyridine solution dropwise over 20 minutes. Continue stirring for an additional 30 minutes at 80°C.
- **Work-up:** After allowing the reaction to stir at room temperature for 16 hours, dilute the mixture with ethyl acetate (20 mL) and filter through Celite.
- **Extraction:** Concentrate the filtrate under vacuum. Carefully neutralize the residue with a saturated sodium bicarbonate solution. Extract the aqueous layer with ethyl acetate (3 x 30 mL).
- **Purification:** Combine the organic phases, wash with brine (20 mL), dry over anhydrous sodium sulfate, filter, and concentrate to yield the product.



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## References

- 1. 2-Amino-5-bromo-3-methylpyridine | C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub> | CID 137934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-bromo-3-methylpyridine 97 3430-21-5 [sigmaaldrich.com]

- 3. 3-Amino-2-bromo-5-chloropyridine | C5H4BrClN2 | CID 2769640 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Technical Guide: 3-Amino-5-bromo-2-ethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1527636#3-amino-5-bromo-2-ethylpyridine-cas-number]

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